

Tyclopyrazoflor: Application Notes and Protocols for Integrated Pest Management

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Compound of Interest

Compound Name: Tyclopyrazoflor

Cat. No.: B611520

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Introduction

Tyclopyrazoflor is a novel insecticide belonging to the pyridinyl-pyrazole class of chemistry, developed by Corteva Agriscience.[1][2] It has demonstrated efficacy against a range of sap-feeding insect pests, positioning it as a potential tool for Integrated Pest Management (IPM) programs.[2] This document provides an overview of **Tyclopyrazoflor**, including its proposed mode of action, and offers generalized protocols for its evaluation and integration into IPM strategies.

Disclaimer: As of late 2025, specific quantitative efficacy and ecotoxicological data for **Tyclopyrazoflor** are not widely available in the public domain. The following application notes and protocols are based on available information regarding its chemical class and general principles of insecticide evaluation. Researchers are encouraged to generate their own data following these guidelines.

Mode of Action

The precise mode of action of **Tyclopyrazoflor** is not yet fully elucidated in publicly available literature. However, it is understood to interfere with the insect's nervous system, leading to cessation of feeding and subsequent mortality.[2] One proposed mechanism is the modulation of chordotonal organ TRPV (Transient Receptor Potential Vanilloid) channels.[1] Chordotonal organs are critical for an insect's sense of hearing, balance, and proprioception. By disrupting

these channels, **Tyclopyrazoflor** likely causes disorientation and an inability to feed. Another suggested, though less specific, mode of action is the blockage of calcium ion transport through the nicotinic acetylcholine receptor (nAChR). In mammals, it has been noted to inhibit mitochondrial cytochrome c1-c3.

Data Presentation

The following tables are provided as templates for researchers to systematically record and compare data from their own experiments with **Tyclopyrazoflor**.

Table 1: Efficacy of **Tyclopyrazoflor** Against Key Sap-Feeding Pests (Template)

Target Pest Species	Life Stage	Bioassay Method	LC50 (ppm or µg/mL) [95% CI]	LC90 (ppm or µg/mL) [95% CI]	Slope ± SE
Myzus persicae (Green Peach Aphid)	Adult	Leaf-dip			
Aphis gossypii (Cotton Aphid)	Adult	Leaf-dip			
Bemisia tabaci (Silverleaf Whitefly)	Nymph	Leaf-dip			
Bemisia tabaci (Silverleaf Whitefly)	Adult	Leaf-dip			

Table 2: Comparative Efficacy of Insecticides Against Aphis gossypii (24h exposure)

Active Ingredient	Chemical Class	LC50 (mg L-1)	Reference
Flonicamid	Pyridinecarboxamide	0.58	
Pyriproxyfen	Pyridine	3.42	
Buprofezin	Thiadiazine	4.26	
Tyclopyrazoflor	Pyridinyl-pyrazole	Data not available	

Table 3: Toxicity of **Tyclopyrazoflor** to Non-Target Organisms (Template)

Organism	Species	Exposure Route	Endpoint	Value (e.g., LD50 in μ g/bee) [95% CI]
Pollinator	Apis mellifera (Honey Bee)	Contact	48-h LD50	
Oral	48-h LD50			
Pollinator	Bombus terrestris (Bumblebee)	Contact	48-h LD50	
Oral	48-h LD50			
Predator	Coccinella septempunctata (Ladybug)	Contact	72-h LC50	
Predator	Chrysoperla carnea (Lacewing)	Contact	72-h LC50	

Experimental Protocols

The following are generalized protocols that can be adapted for the evaluation of **Tyclopyrazoflor**.

Protocol 1: Leaf-Dip Bioassay for Aphid and Whitefly Efficacy

Objective: To determine the lethal concentration (LC50/LC90) of **Tylopyrazoflor** against adult aphids and whiteflies.

Materials:

- **Tylopyrazoflor** technical grade or formulated product
- Acetone or other appropriate solvent
- Distilled water
- Non-ionic surfactant (e.g., Triton X-100)
- Host plant leaves (e.g., cabbage, cotton)
- Petri dishes with moist filter paper
- Fine camel-hair brush
- Healthy, synchronized adult aphids or whiteflies
- Environmental chamber (25±1°C, 60-70% RH, 16:8 L:D photoperiod)

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **Tylopyrazoflor** in the chosen solvent. Make a series of at least five serial dilutions in distilled water containing a surfactant (e.g., 0.01%). A control solution should contain only distilled water and the surfactant.
- **Leaf Treatment:** Select healthy, undamaged leaves from the host plant. Dip each leaf into a test solution for 10-15 seconds with gentle agitation. Allow the leaves to air-dry for 1-2 hours.
- **Insect Exposure:** Place the treated, dried leaves into individual Petri dishes. Using a fine camel-hair brush, carefully transfer 20-30 adult insects onto each leaf.

- Incubation: Place the Petri dishes in an environmental chamber under controlled conditions.
- Mortality Assessment: Assess insect mortality at 24, 48, and 72 hours after exposure. Insects that are unable to move when gently prodded with the brush are considered dead.
- Data Analysis: Correct for control mortality using Abbott's formula. Perform probit analysis to determine the LC50 and LC90 values, along with their 95% confidence intervals.

Protocol 2: Field Efficacy Trial for Sap-Sucking Insect Control

Objective: To evaluate the field performance of **Tyclopyrazoflor** in controlling a target sap-sucking pest population on a selected crop.

Materials:

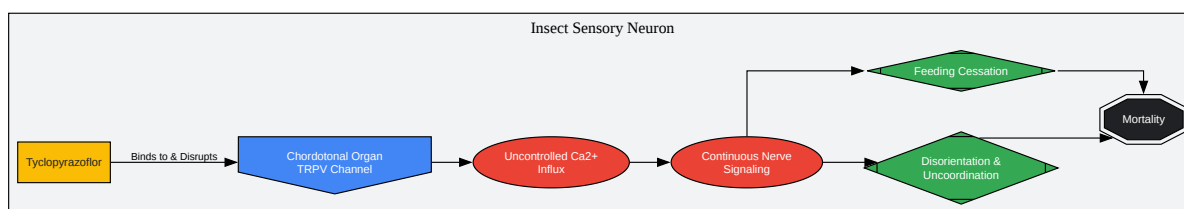
- **Tyclopyrazoflor** formulated product
- Standard commercial insecticide (for comparison)
- Water
- Calibrated spray equipment (e.g., backpack sprayer)
- Plot markers
- Data collection sheets

Procedure:

- Trial Site Selection: Choose a field with a history of the target pest infestation and a uniform crop stand.
- Experimental Design: Use a randomized complete block design with at least four replications per treatment. Treatments should include an untreated control, **Tyclopyrazoflor** at various application rates, and a standard commercial insecticide.

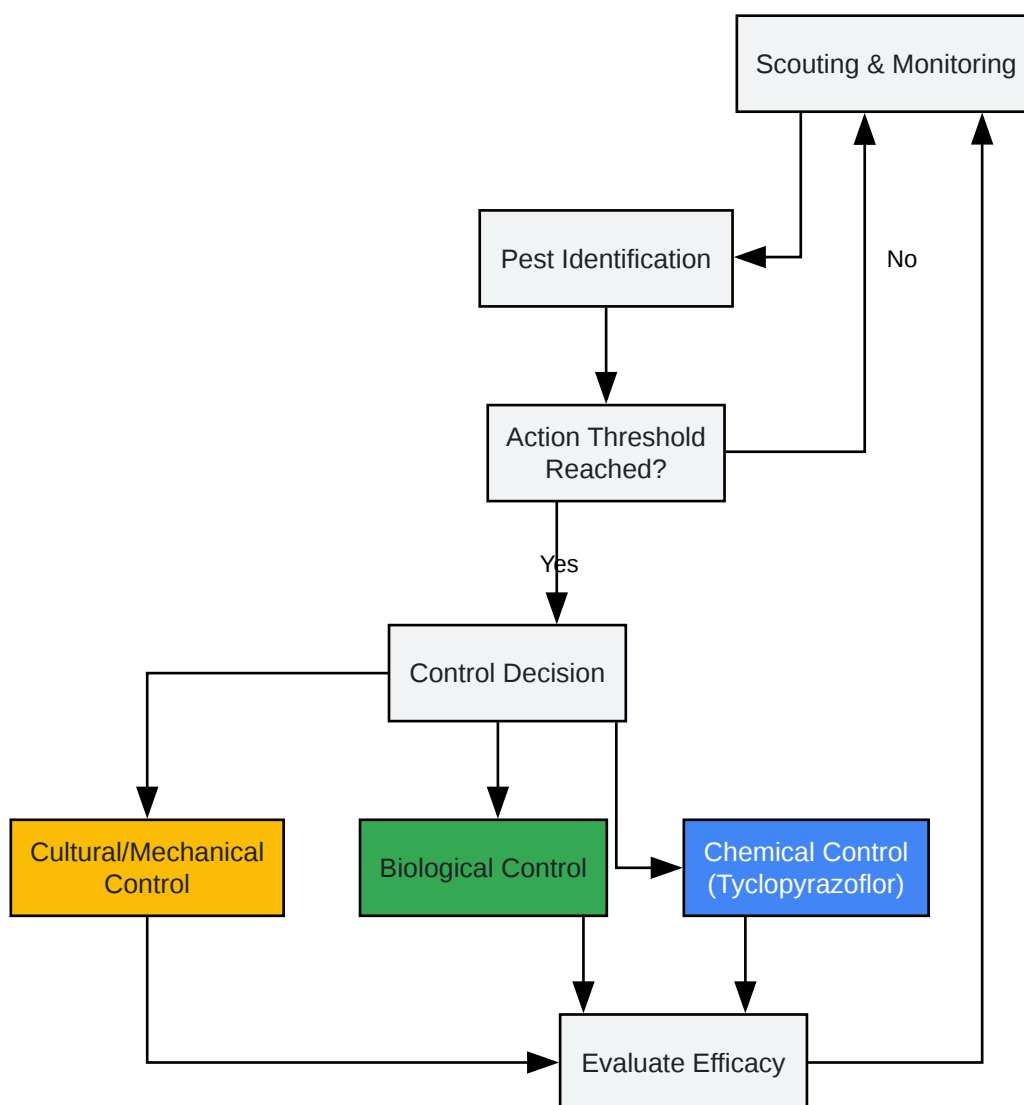
- **Plot Establishment:** Mark out individual plots of a suitable size (e.g., 5m x 5m) with buffer zones between plots to minimize spray drift.
- **Pre-Treatment Sampling:** Before application, assess the initial pest population density in each plot by randomly selecting a predetermined number of plants and counting the number of pests per leaf or plant.
- **Application:** Apply the treatments according to the manufacturer's recommendations using calibrated spray equipment to ensure uniform coverage.
- **Post-Treatment Sampling:** Assess pest populations at regular intervals (e.g., 3, 7, 14, and 21 days after treatment) using the same sampling method as the pre-treatment assessment.
- **Data Analysis:** Calculate the percentage of pest reduction for each treatment relative to the untreated control. Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Visualizations



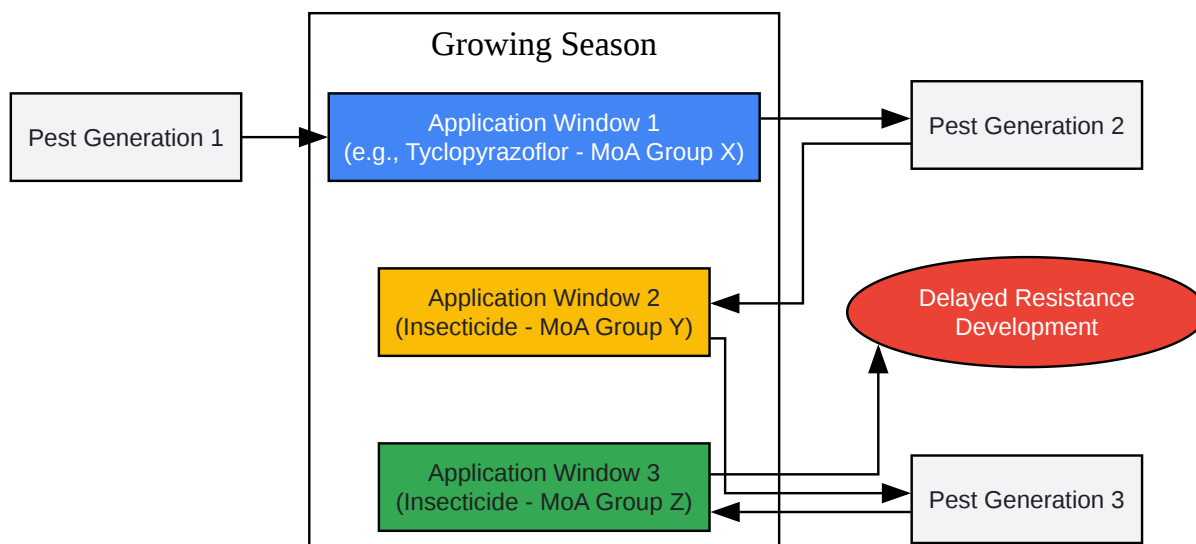
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Caption: Proposed mode of action of **Tyclopyrazoflor** on insect chordotonal organ TRPV channels.



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Caption: General workflow for integrating **Tyclopyrazoflor** into an IPM program.



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Caption: Rotational strategy for **Tyclopyrazoflor** to manage insecticide resistance.

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References

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